

Unlocking Therapeutic Potential: A Technical Guide to the Biological Activities of Aminooxane Derivatives

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Compound of Interest

Compound Name: 4-Aminooxane-4-carbonitrile

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the diverse biological activities of aminooxane derivatives, a promising class of compounds with significant therapeutic potential. The following sections detail their anticancer, neuroprotective, anti-inflammatory, and enzyme inhibitory properties, supported by quantitative data, comprehensive experimental protocols, and visual representations of key signaling pathways and workflows.

Anticancer Activity

Aminooxane derivatives have emerged as a significant area of interest in oncology research, demonstrating potent cytotoxic effects against a variety of cancer cell lines. Several classes of these derivatives have been investigated, with promising results in both *in vitro* and *in vivo* models.

Quantitative Data: In Vitro Cytotoxicity

The following table summarizes the half-maximal inhibitory concentration (IC50) values of various aminooxane derivatives against different human cancer cell lines.

Compound Class	Derivative	Cancer Cell Line	IC50 (µM)	Reference
4-Aminobenzofuroxans	Compound 3b	Glioblastoma (T98G)	12.7	[1]
Compound 3d	Glioblastoma (T98G)	14.7	[1]	
O-Aminoalkyl Alloxanthoxyletins	Compound 2a	Melanoma (HTB-140)	2.48	[2]
Compound 2b	Melanoma (HTB-140)	2.80	[2]	
Compound 2d	Melanoma (HTB-140)	2.98	[2]	
Amino Chalcones	Compound 13e	Gastric Cancer (MGC-803)	1.52	[3]
Compound 13e	Colon Cancer (HCT-116)	1.83	[3]	
Compound 13e	Breast Cancer (MCF-7)	2.54	[3]	
Pentacyclic Benzimidazoles	Derivative 6	Multiple Cancer Lines	0.3 - 1.8	[4]
N-Benzyl 6-Aminoflavones	Compound 9f	Breast Cancer (MCF-7)	9.35	[5]
Compound 9g	Breast Cancer (MCF-7)	9.58	[5]	

Experimental Protocol: MTT Assay for Cytotoxicity

The anti-proliferative activity of amino oxane derivatives is commonly assessed using the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

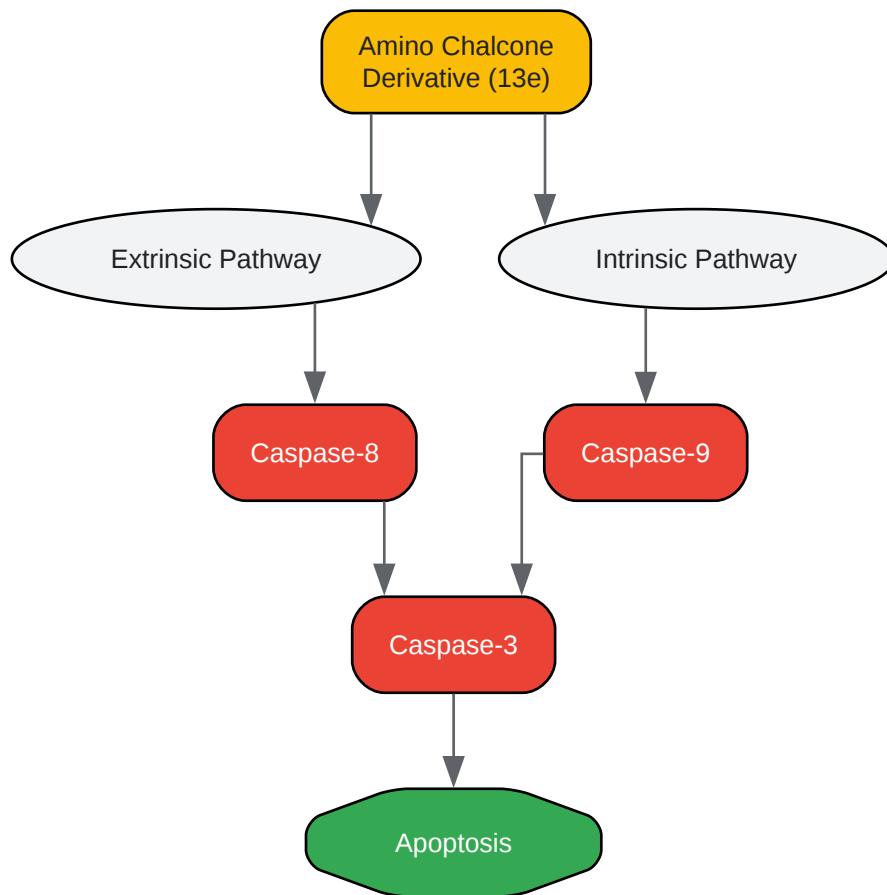
Principle: This colorimetric assay measures the reduction of yellow MTT by mitochondrial succinate dehydrogenase in metabolically active cells. The resulting purple formazan crystals are solubilized, and the absorbance is measured, which is directly proportional to the number of viable cells.

Methodology:

- **Cell Seeding:** Cancer cells are seeded in 96-well plates at a density of 5,000-10,000 cells per well and incubated for 24 hours to allow for attachment.
- **Compound Treatment:** The cells are then treated with various concentrations of the aminoxyxane derivatives and incubated for an additional 48-72 hours. A vehicle control (e.g., DMSO) is also included.
- **MTT Addition:** After the incubation period, 20 μ L of MTT solution (5 mg/mL in PBS) is added to each well, and the plates are incubated for another 4 hours at 37°C.
- **Formazan Solubilization:** The medium is removed, and 150 μ L of a solubilizing agent (e.g., DMSO or isopropanol with 0.04 N HCl) is added to each well to dissolve the formazan crystals.
- **Absorbance Measurement:** The absorbance is read at a wavelength of 570 nm using a microplate reader.
- **Data Analysis:** The percentage of cell viability is calculated relative to the vehicle control, and the IC₅₀ value is determined by plotting the cell viability against the compound concentration.

Signaling Pathway: Induction of Apoptosis by Amino Chalcones

Further investigation into the mechanism of action of amino chalcone derivatives has revealed their ability to induce apoptosis through both the extrinsic and intrinsic pathways[3].



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Amino Chalcone Induced Apoptosis Pathway

Enzyme Inhibition

Aminooxane derivatives have been identified as potent inhibitors of various enzymes implicated in disease progression, highlighting their potential as targeted therapeutics.

Quantitative Data: Enzyme Inhibitory Activity

Compound Class	Derivative	Target Enzyme	IC50 / Ki (μM)	Reference
11-Aminoalkoxy Benzophenanthridines	Compound 14	Tyrosyl-DNA Phosphodiesterase 1 (TDP1)	IC50: 1.7	[6]
2-Aminopyrimidines	Compound 24	β-Glucuronidase	IC50: 2.8	[7] [8]
2-Amino Thiazoles	2-amino-4-(4-chlorophenyl)thiazole	Carbonic Anhydrase I	Ki: 0.008	[9]
2-amino-4-(4-bromophenyl)thiazole	Carbonic Anhydrase II		Ki: 0.124	[9]
2-amino-4-(4-bromophenyl)thiazole	Acetylcholinesterase (AChE)		Ki: 0.129	[9]
2-amino-4-(4-bromophenyl)thiazole	Butyrylcholinesterase (BChE)		Ki: 0.083	[9]
N-Benzyl 6-Aminoflavones	Compound 9f	Topoisomerase II	IC50: 12.11	[5]

Experimental Protocol: β-Glucuronidase Inhibition Assay

Principle: This assay measures the activity of β-glucuronidase by monitoring the hydrolysis of the substrate p-nitrophenyl-β-D-glucuronide to p-nitrophenol, which can be quantified spectrophotometrically.

Methodology:

- Assay Buffer Preparation: Prepare a 0.1 M acetate buffer (pH 5.0).

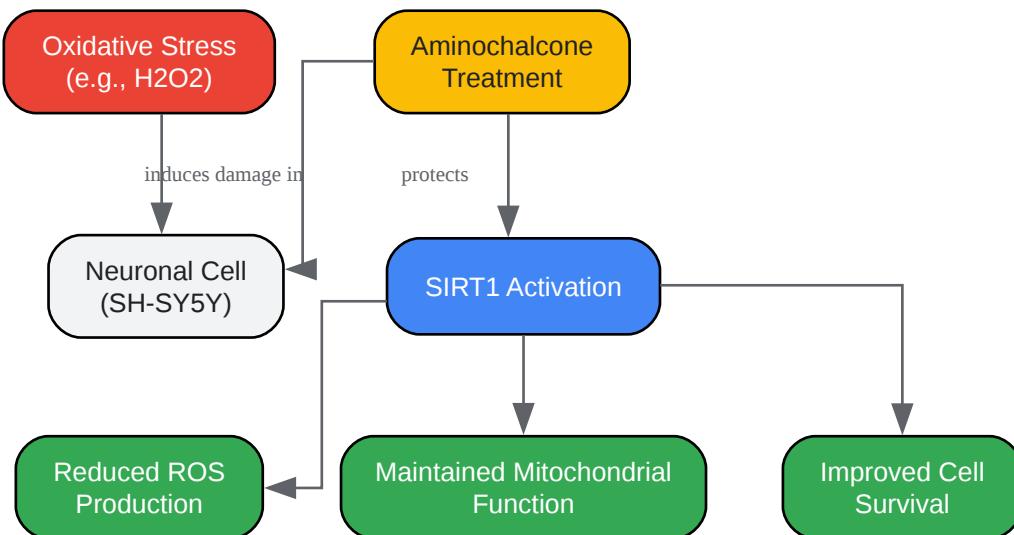
- Enzyme and Substrate Preparation: Prepare solutions of β -glucuronidase (from *E. coli*) and p-nitrophenyl- β -D-glucuronide in the assay buffer.
- Reaction Mixture: In a 96-well plate, add 5 μ L of the test compound solution (in DMSO), 85 μ L of the acetate buffer, and 5 μ L of the enzyme solution. Incubate at 37°C for 30 minutes.
- Initiate Reaction: Add 5 μ L of the substrate solution to start the reaction.
- Incubation: Incubate the plate at 37°C for 30 minutes.
- Stop Reaction: Stop the reaction by adding 100 μ L of 0.2 M Na₂CO₃ solution.
- Absorbance Measurement: Measure the absorbance of the produced p-nitrophenol at 405 nm.
- Data Analysis: The percentage of inhibition is calculated by comparing the absorbance of the wells with the test compound to the control wells (without inhibitor). The IC₅₀ value is then determined.

Neuroprotective and Anti-Inflammatory Activities

Beyond their anticancer and enzyme-inhibiting properties, certain aminooxane derivatives have shown promise in the fields of neuroprotection and anti-inflammation.

Neuroprotective Effects

- 6-Aminoquinoxaline Derivatives: A derivative known as PAQ (4c) has demonstrated neuroprotective effects in cellular and animal models of Parkinson's disease. Its mechanism is partly attributed to the activation of endoplasmic reticulum ryanodine receptor channels, and it has been shown to reduce neurodegeneration in a mouse model of the disease[10].
- Aminochalcones: These compounds have shown strong neuroprotective effects against hydrogen peroxide-induced neuronal death in human neuroblastoma (SH-SY5Y) cells. They act by improving cell survival, reducing the production of reactive oxygen species (ROS), maintaining mitochondrial function, and preventing damage to the cell membrane[11]. The neuroprotective effects of some of these derivatives are linked to the activation of Sirtuin 1 (SIRT1), a protein involved in cellular longevity and stress resistance[11].



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